

A Technical Guide to Cy5.5 Amine: Properties and Applications

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Compound of Interest

Compound Name: Cy5.5 amine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Cy5.5 amine**, a near-infrared (NIR) fluorescent dye. It includes detailed experimental protocols for its use in labeling biomolecules and offers visual representations of key workflows to support researchers in drug development and other scientific fields.

Core Physical and Chemical Properties

Cy5.5 amine is a reactive, near-infrared fluorescent dye valued for its applications in in-vivo imaging and other fluorescence-based assays where minimizing background fluorescence is critical.^{[1][2]} Its core properties are summarized below.

Spectral and Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₄₆ H ₅₈ Cl ₂ N ₄ O	[1][3]
Molecular Weight	753.9 g/mol	[1][3]
Appearance	Purple to purplish-red solid	[3][4]
Excitation Maximum (λ _{ex})	673 - 684 nm	[1][5][6]
Emission Maximum (λ _{em})	701 - 710 nm	[4][5][7]
Molar Extinction Coefficient (ε)	198,000 - 209,000 L·mol ⁻¹ ·cm ⁻¹	[1][5]
Fluorescence Quantum Yield (Φ)	0.2	[1][5]

Solubility and Stability

Property	Description	Reference(s)
Solubility	Good solubility in polar organic solvents such as DMSO, DMF, and DCM. Practically insoluble in water (< 2 μM).	[1][5]
Storage Conditions	Store at -20°C in the dark, desiccated. Can be transported at room temperature for up to 3 weeks. Avoid prolonged exposure to light. Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.	[4][5]

Experimental Protocols

The primary amine group of **Cy5.5 amine** allows for its conjugation to various electrophilic groups, such as NHS esters and epoxides, making it a versatile tool for labeling biomolecules.

[5][8]

Protein Labeling with Cy5.5 Amine

This protocol outlines the general steps for conjugating **Cy5.5 amine** to a protein, such as an antibody.

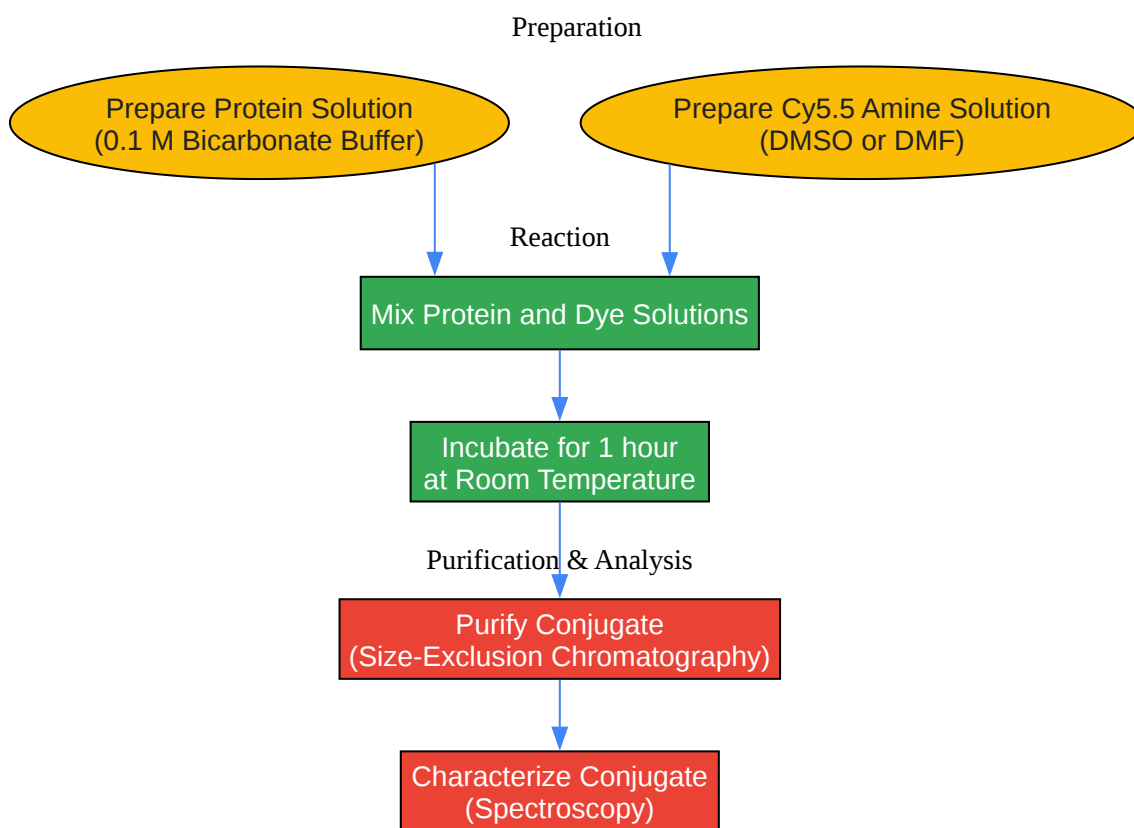
Materials:

- Protein of interest (2-10 mg/mL)
- **Cy5.5 amine**
- Labeling Buffer: 0.1 M sodium bicarbonate buffer, pH 8.5-9.0
- Anhydrous Dimethylformamide (DMF) or Dimethylsulfoxide (DMSO)
- Purification column (e.g., Sephadex G-25)
- 1.5 M Hydroxylamine, pH 8.5 (optional, for reaction termination)

Procedure:

- **Protein Preparation:** Dissolve approximately 10 mg of the protein in 1 mL of 0.1 M sodium bicarbonate buffer.[9] Ensure the buffer does not contain primary amines like Tris or glycine, as these will compete with the labeling reaction.[10] If necessary, dialyze the protein against the labeling buffer.[10][11]
- **Dye Preparation:** Dissolve **Cy5.5 amine** in DMF or DMSO to a concentration of 10 mg/mL immediately before use.[9]
- **Conjugation Reaction:** While vortexing the protein solution, slowly add 50-100 µL of the reactive dye solution.[9] The optimal molar ratio of dye to protein should be determined empirically, but a starting point of a 10:1 to 20:1 ratio is recommended.[12]
- **Incubation:** Incubate the reaction mixture for 1 hour at room temperature with continuous stirring.[9]

- **Reaction Termination (Optional):** To stop the reaction, add 0.1 mL of 1.5 M hydroxylamine (pH 8.5) and incubate for an additional hour at room temperature.[9]
- **Purification:** Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column, such as Sephadex G-25.[12]
- **Determination of Degree of Labeling (DOL):** Measure the absorbance of the conjugate at 280 nm (for the protein) and at the absorption maximum of Cy5.5 (around 680 nm). The DOL can then be calculated to determine the average number of dye molecules per protein.[9]



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Workflow for Protein Labeling with **Cy5.5 Amine**.

Oligonucleotide Labeling with **Cy5.5 Amine**

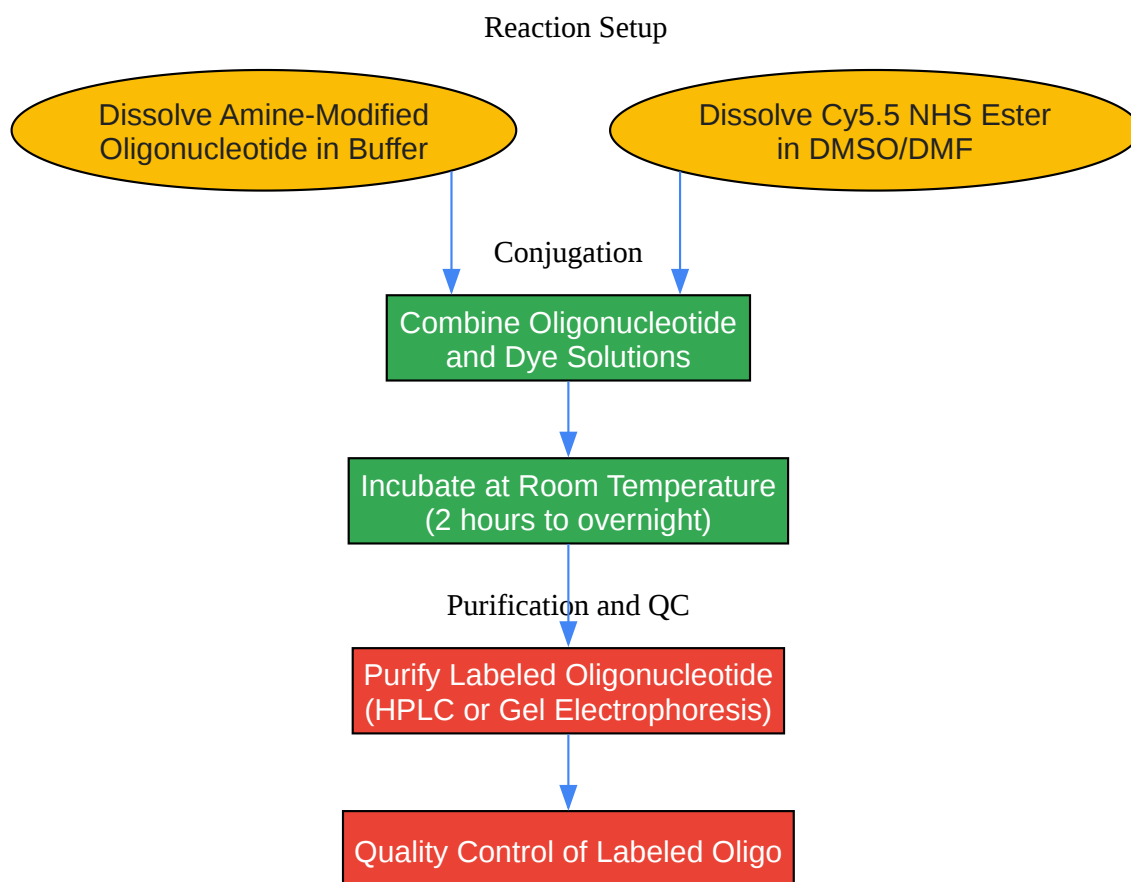
This protocol details the labeling of an amine-modified oligonucleotide with an NHS ester of a compatible dye, a common strategy for incorporating fluorescent labels. The principle can be adapted for **Cy5.5 amine** if it is first activated or if the oligonucleotide is modified with a group reactive towards the amine. A more direct approach involves using an amine-modified oligonucleotide and a succinimidyl ester (SE) derivative of the dye.

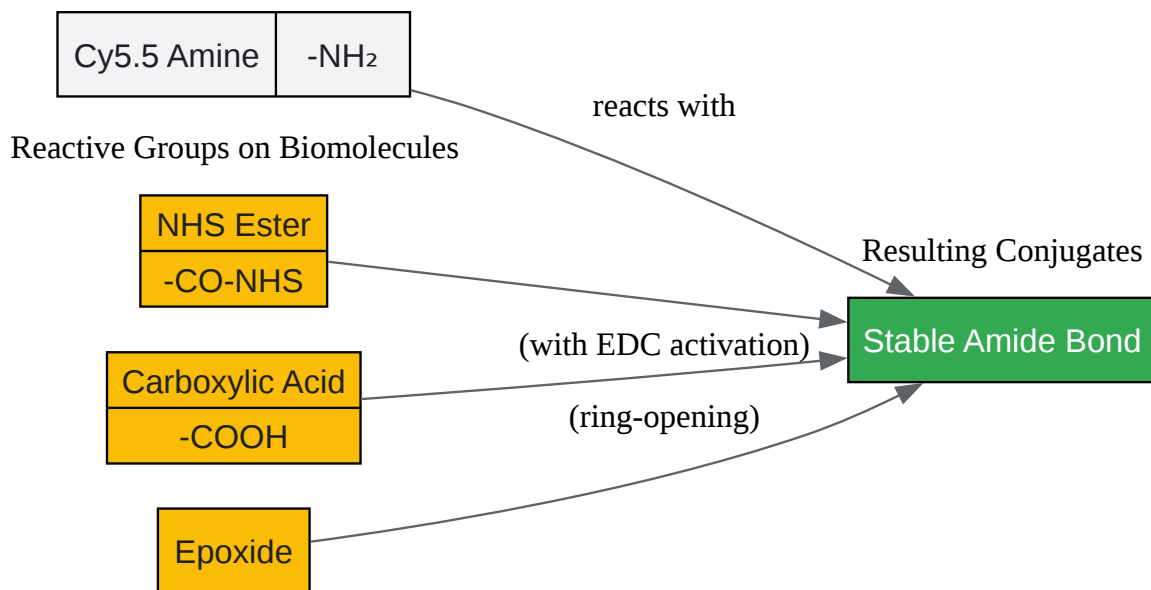
Materials:

- Amine-modified oligonucleotide
- Cy5.5 NHS ester
- Labeling Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.5-9.3
- Anhydrous DMSO or DMF
- Nuclease-free water
- Purification system (e.g., HPLC or gel electrophoresis)

Procedure:

- Oligonucleotide Preparation: Dissolve the amine-modified oligonucleotide in the labeling buffer.
- Dye Preparation: Freshly prepare a solution of Cy5.5 NHS ester in anhydrous DMSO or DMF.[\[13\]](#)
- Conjugation: Add the dye solution to the oligonucleotide solution. The reaction is typically carried out at room temperature for at least 2 hours or overnight.[\[14\]](#)
- Purification: Purify the labeled oligonucleotide from the excess dye and unconjugated starting material using reverse-phase HPLC or gel electrophoresis.[\[15\]](#)[\[16\]](#)





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- [To cite this document: BenchChem. \[A Technical Guide to Cy5.5 Amine: Properties and Applications\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b16075113/docs#a-technical-guide-to-cy5-5-amine-properties-and-applications\]](#)

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